

Application Notes and Protocols for Fused Pyrrole Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name: *1H-Furo[3,4-b]pyrrole*

Cat. No.: B15496172

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A focus on the **1H-Furo[3,4-b]pyrrole** scaffold and its analogues reveals a landscape of burgeoning potential within drug discovery. While the specific **1H-Furo[3,4-b]pyrrole** nucleus is a less explored scaffold in medicinal chemistry, its isomeric and related fused pyrrole systems, such as the pyrrolo[3,4-c]pyridine-1,3-diones, have demonstrated significant biological activities, particularly in the realm of oncology.

This document provides an overview of the medicinal chemistry applications of fused pyrrole scaffolds, with a specific focus on the synthesis and biological evaluation of pyrrolo[3,4-c]pyridine-1,3-dione derivatives as a representative example. Detailed experimental protocols and quantitative biological data are presented to aid researchers in the exploration of this promising class of compounds.

Application Notes

The fusion of a pyrrole ring with other heterocyclic systems, such as furans or pyridines, creates rigid bicyclic scaffolds that can effectively orient substituents to interact with biological targets. These fused systems often exhibit unique electronic and steric properties that can be exploited for the design of potent and selective inhibitors of various enzymes and receptors.

While literature on the specific **1H-Furo[3,4-b]pyrrole** scaffold is limited, the closely related pyrrolo[3,4-c]pyridine-1,3-dione core has been investigated for its therapeutic potential. Derivatives of this scaffold have shown promising in vitro anticancer activity against various cancer cell lines. The mechanism of action for some of these compounds is believed to involve the inhibition of critical cellular processes, leading to cell cycle arrest and apoptosis. The

modular nature of their synthesis allows for the systematic exploration of structure-activity relationships (SAR), enabling the optimization of potency and pharmacokinetic properties.

Quantitative Data Summary

The following table summarizes the in vitro anticancer activity of a series of N-substituted 4-methyl-6-phenyl-1H-pyrrolo[3,4-c]pyridine-1,3-dione derivatives.

Compound ID	R-group	IC50 (µg/mL) vs. Human Tumor Cell Lines
20g	-CH ₂ -N(CH ₃) ₂	19-29
20h	-CH ₂ -N(C ₂ H ₅) ₂	19-29
20i	-CH ₂ -piperidine	19-29
20j	-CH ₂ -morpholine	19-29
20k	-CH ₂ -pyrrolidine	19-29
20l	-CH ₂ -N-methylpiperazine	19-29
20m	-CH ₂ -N-phenylpiperazine	19-29
20n	-CH ₂ -N-(2-pyridyl)piperazine	19-29
20o	-CH ₂ -N-(2-pyrimidinyl)piperazine	19-29
20p	-CH ₂ -N-(4-fluorophenyl)piperazine	19-29
20q	-CH ₂ -N-(4-chlorophenyl)piperazine	19-29
20r	-CH ₂ -N-(4-methoxyphenyl)piperazine	19-29
20s	-CH ₂ -N-(2,3-dichlorophenyl)piperazine	19-29

Data adapted from Wojcicka et al.[1] The IC50 values are presented as a range as reported in the study.

Experimental Protocols

General Synthesis of N-Alkyl-4-methyl-6-phenyl-1H-pyrrolo[3,4-c]pyridine-1,3-diones

This protocol describes a general method for the synthesis of N-substituted pyrrolo[3,4-c]pyridine-1,3-dione derivatives, which can be adapted for the generation of a library of analogues for SAR studies.

Materials:

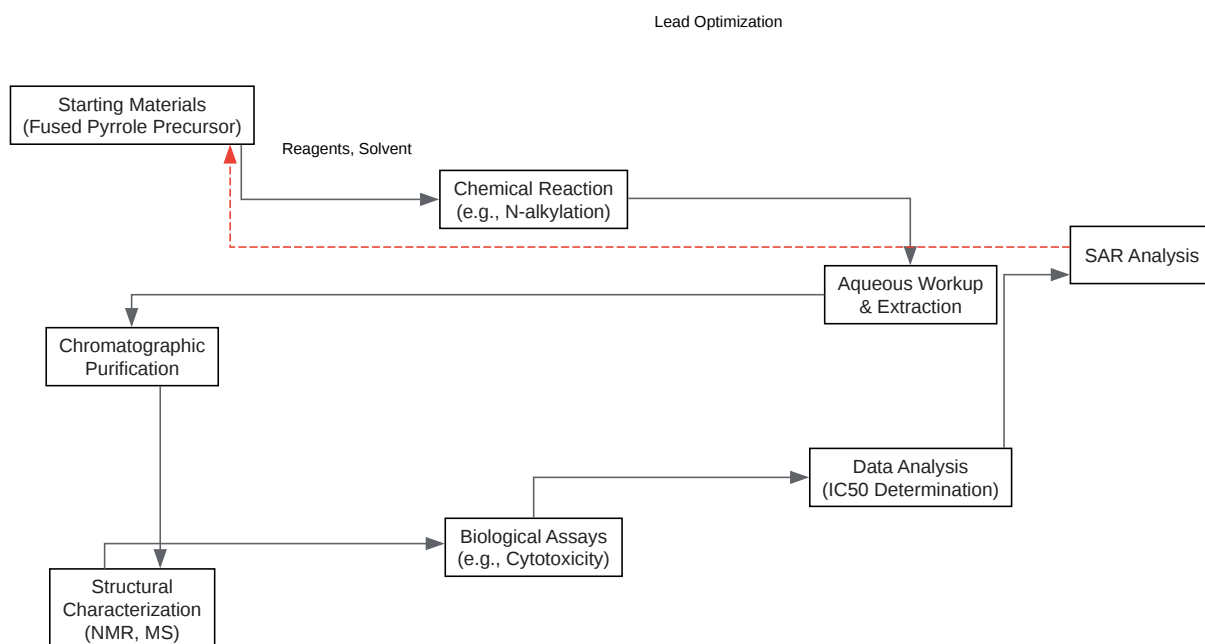
- 4-Methyl-6-phenyl-1H-pyrrolo[3,4-c]pyridine-1,3(2H)-dione
- Appropriate alkyl halide (e.g., dimethyl(methylene)ammonium iodide for compound 20g)
- Anhydrous N,N-dimethylformamide (DMF)
- Potassium carbonate (K_2CO_3)
- Ethyl acetate
- Hexane
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To a solution of 4-methyl-6-phenyl-1H-pyrrolo[3,4-c]pyridine-1,3(2H)-dione (1.0 eq) in anhydrous DMF, add potassium carbonate (1.5 eq).
- Stir the mixture at room temperature for 30 minutes.

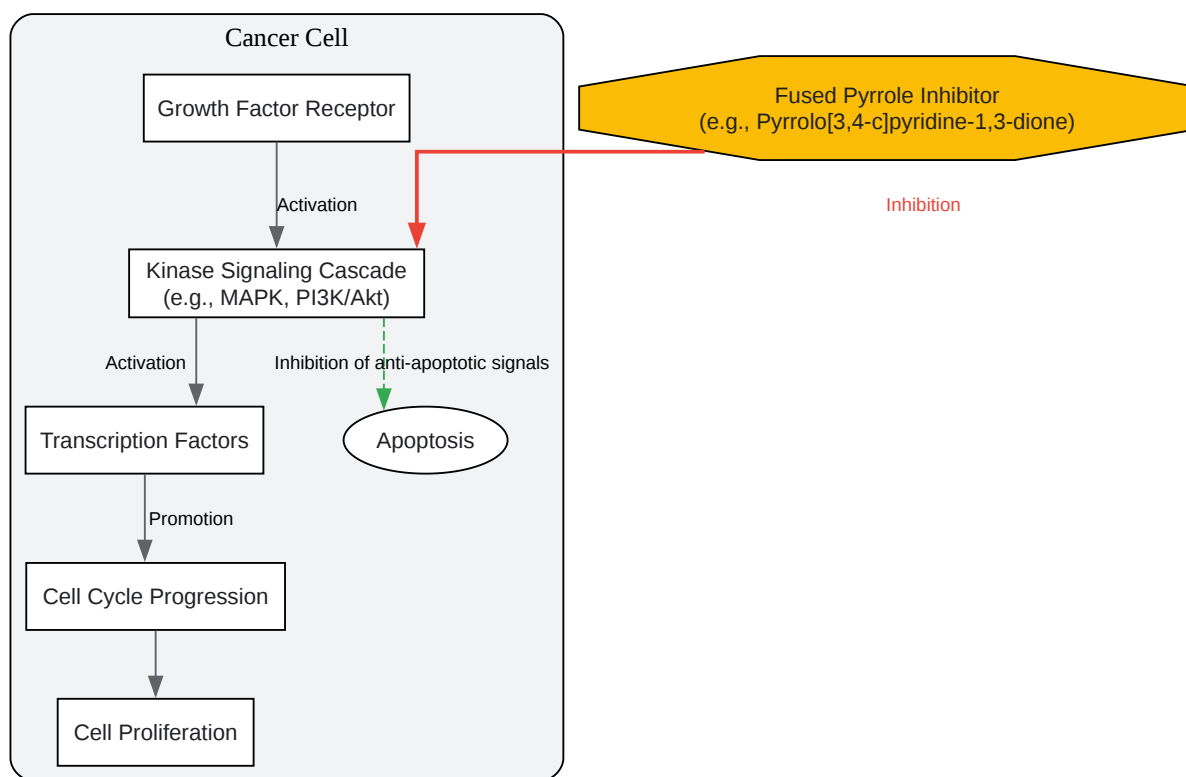
- Add the corresponding alkyl halide (1.2 eq) to the reaction mixture.
- Stir the reaction at room temperature for 12-24 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice-water and extract with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., hexane:ethyl acetate gradient) to afford the desired N-alkylated product.
- Characterize the final compound by spectroscopic methods (^1H NMR, ^{13}C NMR, MS).

Visualizations



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Caption: General workflow for the synthesis and evaluation of bioactive fused pyrrole scaffolds.



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Caption: Hypothesized mechanism of action for anticancer fused pyrrole derivatives targeting kinase signaling pathways.

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References

- 1. An Overview of the Biological Activity of Pyrrolo[3,4-c]pyridine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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